

Technical Guide: 2,5-Bis(trimethylstannyl)thiophene (CAS No. 86134-26-1)

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Compound of Interest

Compound Name: 2,5-Bis(trimethylstannyl)thiophene

Cat. No.: B1590012

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data and synthetic protocols for **2,5-Bis(trimethylstannyl)thiophene**, a key building block in the field of materials science.

Core Characterization Data

2,5-Bis(trimethylstannyl)thiophene is a bifunctional organotin compound widely utilized in the synthesis of conjugated polymers for organic electronics.^[1] Its symmetrical structure, with trimethylstannyl groups at the 2 and 5 positions of the thiophene ring, makes it an ideal monomer for cross-coupling reactions.^[1]

Physical and Chemical Properties

The fundamental physical and chemical properties of **2,5-Bis(trimethylstannyl)thiophene** are summarized in the table below.

Property	Value	Reference
CAS Number	86134-26-1	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] [13] [14] [15] [16] [17]
Molecular Formula	C ₁₀ H ₂₀ SSn ₂	[3] [6] [11]
Molecular Weight	409.75 g/mol	[3] [6]
Appearance	White to light yellow powder or crystals	[4] [12]
Melting Point	93-102 °C	
Boiling Point	311.5 ± 52.0 °C (Predicted)	[5]
Solubility	Practically insoluble in water (0.032 g/L at 25 °C)	[2] [11]
Purity	>98.0% (GC)	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the structure and purity of **2,5-Bis(trimethylstannyl)thiophene**.

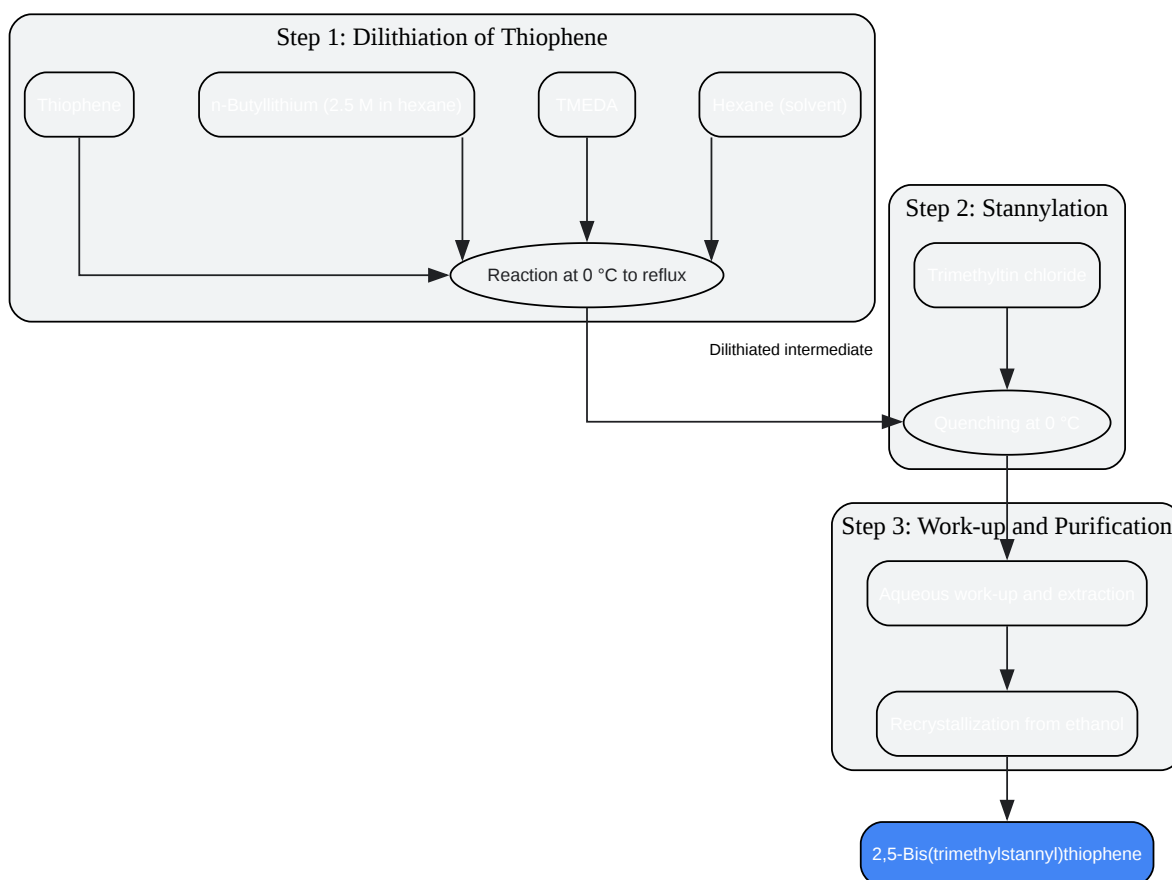
Spectroscopy	Data	Reference
¹ H NMR	In d ₆ -DMSO: 7.34 ppm (s, 2H, Thiophene-H), 0.32 ppm (s, 18H, (CH ₃) ₃ Sn-)	[3]
¹³ C NMR	In d ₆ -DMSO: 143.25 ppm, 136.39 ppm, -7.34 ppm	[3]
FT-IR	Key vibrational bands include C-H stretching of the thiophene ring (3100-3000 cm ⁻¹) and Sn-C stretching and rocking vibrations.	

Experimental Protocols

Synthesis of 2,5-Bis(trimethylstannyl)thiophene

The most common method for synthesizing **2,5-Bis(trimethylstannyl)thiophene** is through a directed lithiation of thiophene followed by stannylation.

Experimental Workflow: Synthesis of **2,5-Bis(trimethylstannyl)thiophene**



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Caption: Workflow for the synthesis of **2,5-Bis(trimethylstannyl)thiophene**.

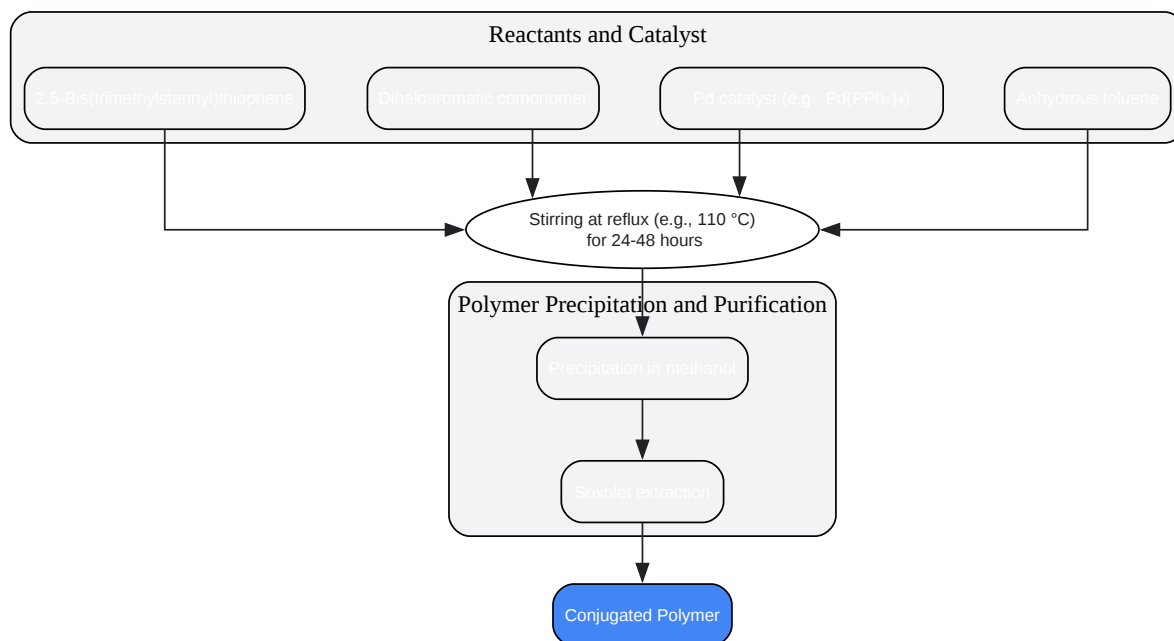
Detailed Protocol:[3]

- To a solution of tetramethylethylenediamine (TMEDA, 3.0 mL, 20.0 mmol) and thiophene (2.3 mL, 10 mmol) in hexane (30 mL) at 0 °C under a nitrogen atmosphere, n-butyl lithium (8.0 mL, 20.0 mmol, 2.5 M in n-hexane) is added dropwise.
- The reaction mixture is then heated to reflux for 1 hour.
- After cooling to 0 °C, trimethyltin chloride is slowly added.
- The reaction is allowed to warm to room temperature.
- An aqueous work-up is performed, followed by extraction with an organic solvent.
- The organic layers are collected, dried over anhydrous Na₂SO₄, and the solvent is removed under reduced pressure to yield a white solid.
- The crude product is purified by recrystallization from ethanol.

Application in Stille Cross-Coupling Polymerization

2,5-Bis(trimethylstannyl)thiophene is a key monomer in Stille cross-coupling reactions to synthesize conjugated polymers.

Experimental Workflow: Stille Cross-Coupling Polymerization



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Caption: General workflow for Stille cross-coupling polymerization.

General Protocol:[5]

- In a flame-dried Schlenk flask under an inert atmosphere, dissolve **2,5-bis(trimethylstannyl)thiophene** (1.0 eq) and a dihaloaromatic comonomer (1.0 eq) in anhydrous toluene.
- In a separate flask, prepare the palladium catalyst, for example, by dissolving tris(dibenzylideneacetone)dipalladium(0) (Pd₂(dba)₃, 0.01-0.02 eq) and a phosphine ligand such as tri(o-tolyl)phosphine (P(o-tol)₃, 0.04-0.08 eq) in anhydrous toluene.
- Add the catalyst solution to the monomer solution.

- Degas the reaction mixture through several freeze-pump-thaw cycles.
- Heat the mixture to reflux (approximately 110 °C for toluene) and stir for 24-48 hours under an inert atmosphere.
- After cooling, precipitate the polymer by pouring the reaction mixture into methanol.
- Collect the polymer by filtration and purify it further, typically by Soxhlet extraction, to remove catalyst residues and oligomers.

Biological Activity and Signaling Pathways

Current literature primarily focuses on the application of **2,5-Bis(trimethylstannyl)thiophene** in materials science. There is no significant information available regarding its biological activity or its interaction with specific signaling pathways. Its use is intended for research in organic electronics and not for human or veterinary applications.^[1]

Safety Information

2,5-Bis(trimethylstannyl)thiophene is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statement	Precautionary Statement
H300+H310+H330: Fatal if swallowed, in contact with skin or if inhaled.	P260: Do not breathe dust/fume/gas/mist/vapors/spray.
H410: Very toxic to aquatic life with long lasting effects.	P262: Do not get in eyes, on skin, or on clothing.
P273: Avoid release to the environment.	
P280: Wear protective gloves/protective clothing.	
P301+P310+P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.	
P302+P352+P310: IF ON SKIN: Wash with plenty of water. Immediately call a POISON CENTER/doctor.	
P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	
P391: Collect spillage.	
P403+P233: Store in a well-ventilated place. Keep container tightly closed.	

This information is for guidance only. Always refer to the latest Safety Data Sheet (SDS) before handling this chemical.

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